

Application Notes and Protocols for Oral Administration of AZD8329 in Preclinical Studies

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Compound of Interest

Compound Name: AZD8329

Cat. No.: B1684384

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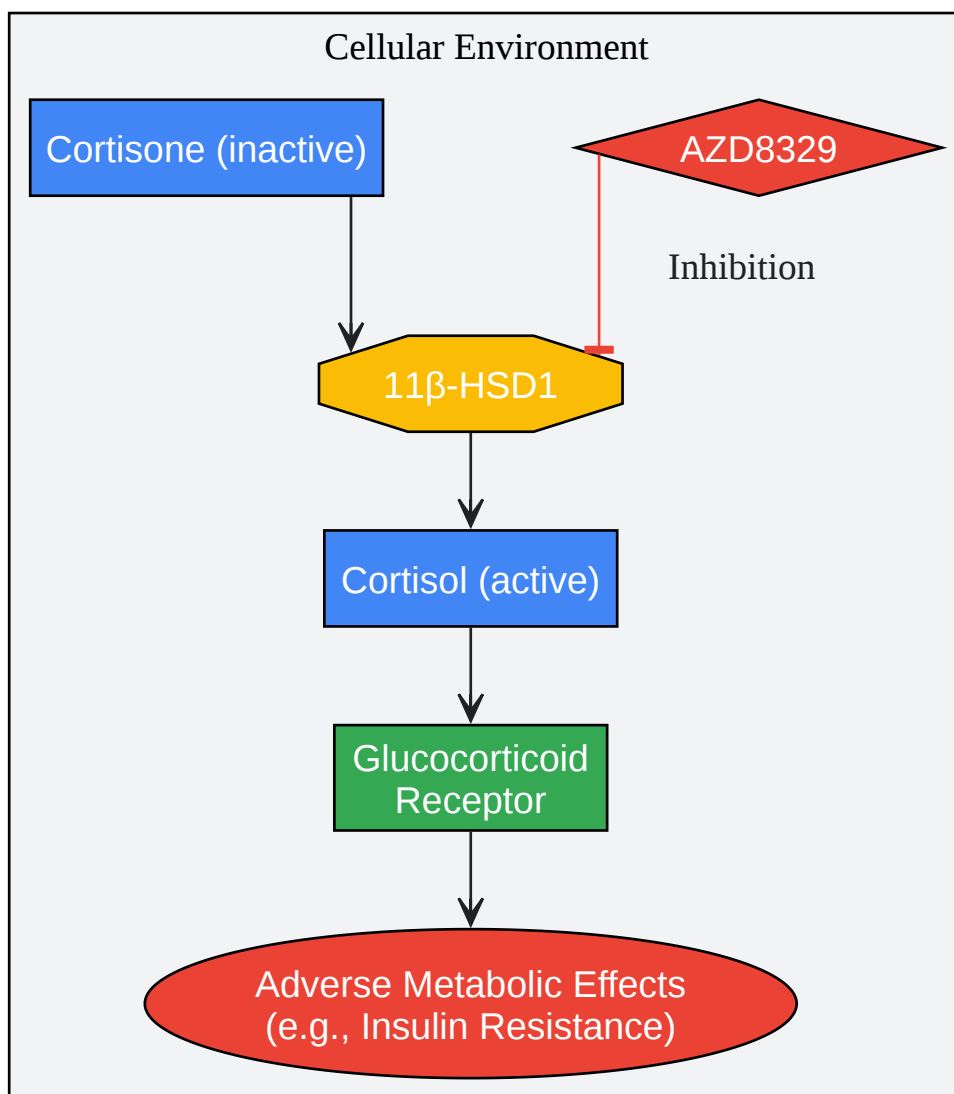
For Researchers, Scientists, and Drug Development Professionals

Introduction

AZD8329 is a potent and selective inhibitor of the enzyme 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1).[1] This enzyme is responsible for the intracellular conversion of inactive cortisone to active cortisol, a glucocorticoid implicated in the pathophysiology of metabolic syndrome. By inhibiting 11 β -HSD1, **AZD8329** reduces local cortisol concentrations in key metabolic tissues such as the liver and adipose tissue, offering a potential therapeutic strategy for conditions like type 2 diabetes and obesity.[1][2][3] These application notes provide a summary of the available preclinical data on the oral administration of **AZD8329** and detailed protocols for its evaluation in a research setting.

Mechanism of Action

AZD8329 acts as a competitive inhibitor of 11 β -HSD1, preventing the regeneration of active glucocorticoids within target cells. This tissue-specific modulation of glucocorticoid levels is hypothesized to improve insulin sensitivity, reduce hepatic glucose production, and decrease adiposity without causing systemic adrenal suppression.



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Caption: Mechanism of action of **AZD8329**.

In Vitro Potency

AZD8329 has demonstrated high potency and selectivity for 11 β -HSD1 across multiple species in in vitro assays.

Species	Assay System	IC50 (nM)	Selectivity vs. 11 β -HSD2
Human	Recombinant 11 β -HSD1	9	>5000x
Human	Isolated Adipocytes	2	>5000x
Rat	Recombinant 11 β -HSD1	89	Not Reported
Dog	Recombinant 11 β -HSD1	15	Not Reported

Data sourced from
AstraZeneca Open
Innovation.[\[1\]](#)

Preclinical Pharmacokinetics (Oral Administration)

Detailed pharmacokinetic data for **AZD8329** in preclinical species is not extensively published. The following table summarizes available information and provides representative data for a similar class of compounds where specific **AZD8329** data is unavailable.

Species	Dose (mg/kg)	Formulation	Cmax (ng/mL)	Tmax (h)	AUC (ng·h/mL)	Bioavailability (%)
Rat	10	HPMC vehicle	~5x IC50 (plasma conc.)	Not Reported	Not Reported	Not Reported
Dog	Not Reported	Not Reported	Not Reported	Not Reported	Not Reported	Not Reported

Note:

Quantitative pharmacokinetic parameters for AZD8329 in rats and dogs are not publicly available. The provided rat data indicates plasma levels achieved relative to the in vitro IC50.[\[1\]](#)

In Vivo Efficacy in Animal Models

While specific quantitative data for **AZD8329** in diet-induced obese (DIO) mice is limited due to its poor potency against the murine enzyme, studies with other potent 11 β -HSD1 inhibitors in this model have shown significant beneficial effects on metabolic parameters.[\[4\]](#) A bone-

targeted conjugate of **AZD8329** has demonstrated efficacy in mitigating high-fat diet-induced obesity and improving glucose handling in mice.[5]

Animal Model	Treatment	Duration	Key Findings
Diet-Induced Obese Mice	Another rodent-active AZ 11 β -HSD1 inhibitor	Not Reported	Significant reduction in adipose mass and weight gain.[1]
High-Fat Diet-Fed Mice	(DSS)6-AZD8329 (bone-targeted)	Not Reported	Mitigated body weight gain, reduced white adipose tissue accumulation, and improved glucose tolerance.[5]

Preclinical Safety and Toxicology

Information regarding the preclinical safety and toxicology of **AZD8329** is not publicly available. As with any investigational compound, appropriate safety assessments should be conducted in accordance with regulatory guidelines.

Experimental Protocols

Protocol 1: Oral Administration of **AZD8329** in Rats

Objective: To assess the pharmacokinetic profile and/or in vivo efficacy of orally administered **AZD8329** in rats.

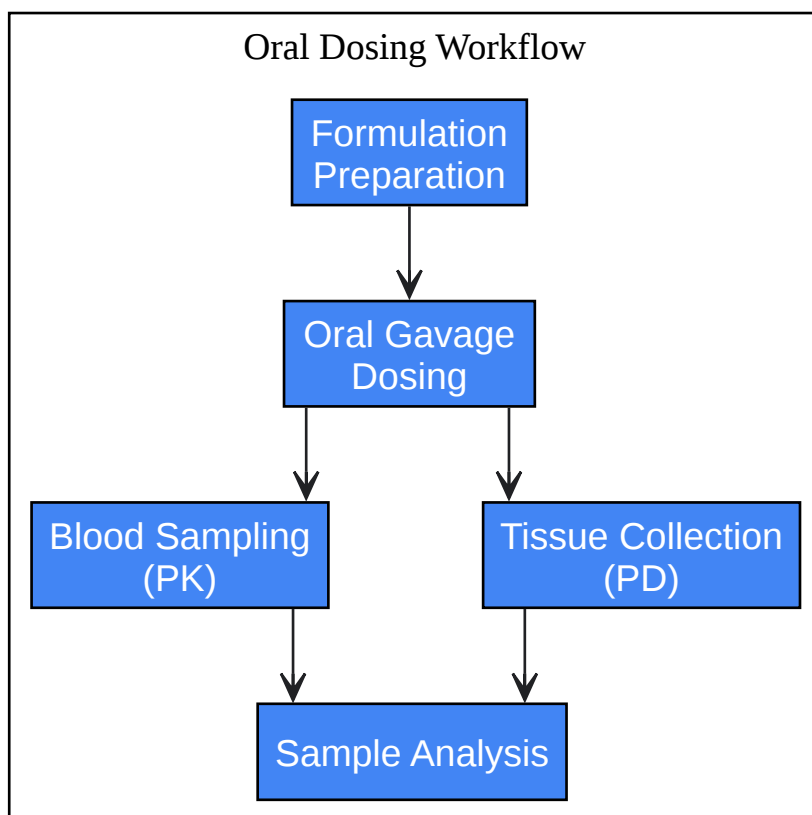
Materials:

- **AZD8329**
- Vehicle: 0.5% (w/v) Hydroxypropyl methylcellulose (HPMC) in water containing 0.1% (w/v) Polysorbate 80
- Male Han Wistar rats (or other appropriate strain)
- Oral gavage needles

- Blood collection supplies (e.g., EDTA-coated tubes, syringes)
- Centrifuge
- Freezer (-20°C or -80°C)

Procedure:

- Formulation Preparation: Prepare a suspension of **AZD8329** in the HPMC vehicle at the desired concentration. Ensure the suspension is homogenous before each administration.
- Animal Dosing:
 - For acute studies, administer a single oral dose of **AZD8329** (e.g., 10 mg/kg) via gavage. [\[1\]](#) A dose range of 0.3 to 250 mg/kg has been used in dose-response studies.[\[4\]](#)
 - For repeat-dose studies, administer **AZD8329** once daily for the desired duration (e.g., 7 consecutive days).[\[4\]](#)
- Blood Sampling (for Pharmacokinetics):
 - Collect blood samples at predetermined time points post-dosing (e.g., 0, 0.5, 1, 2, 4, 6, 8, 12, and 24 hours).
 - Immediately place blood into EDTA-coated tubes and centrifuge to separate plasma.
 - Store plasma samples at -20°C or -80°C until analysis.
- Tissue Collection (for Pharmacodynamics):
 - At the end of the study, euthanize animals and collect target tissues (e.g., liver, adipose tissue).
 - Process tissues immediately for ex vivo analysis or flash-freeze in liquid nitrogen and store at -80°C.



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Caption: Experimental workflow for oral administration studies.

Protocol 2: Ex Vivo 11 β -HSD1 Activity Assay in Adipose Tissue

Objective: To measure the inhibitory effect of **AZD8329** on 11 β -HSD1 activity in adipose tissue collected from treated animals.

Materials:

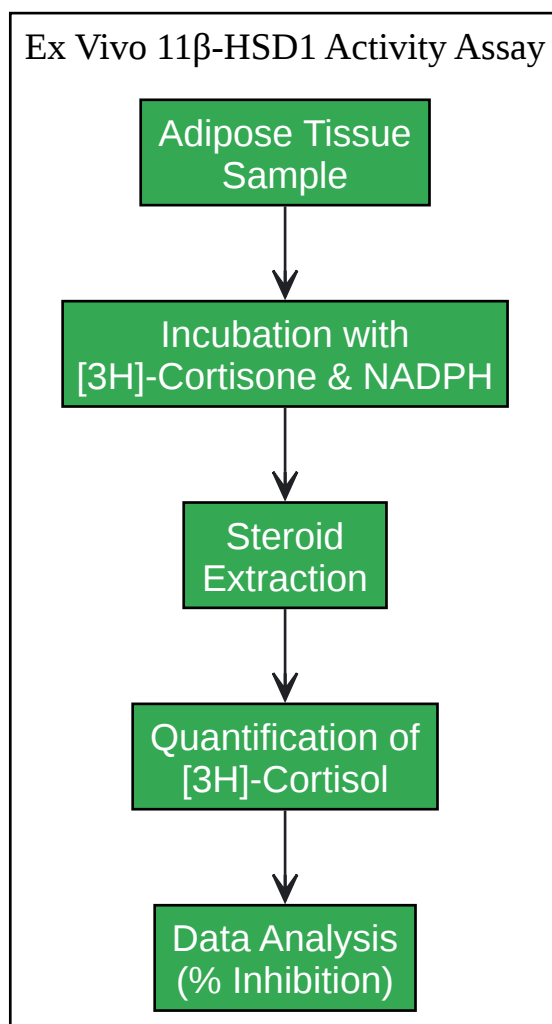
- Adipose tissue samples
- [3H]-cortisone (radiolabeled substrate)
- Unlabeled cortisone

- NADPH (cofactor)
- Phosphate buffer (e.g., 0.1 mol/L, pH 7.6)
- Ethyl acetate (for extraction)
- Scintillation vials and fluid
- Liquid scintillation counter
- HPLC system with a radiodetector (optional, for separation of cortisol and cortisone)

Procedure:

- Tissue Homogenization (if necessary): Homogenize adipose tissue samples in an appropriate buffer to prepare a protein extract.
- Incubation:
 - In a reaction tube, combine the adipose tissue preparation (e.g., 200 µg of protein extract) with phosphate buffer.
 - Add [3H]-cortisone and unlabeled cortisone to the desired final concentration.
 - Initiate the reaction by adding NADPH.
 - Incubate at 37°C for a predetermined time (e.g., 60 minutes), ensuring the reaction is in the linear range.
- Reaction Termination and Extraction:
 - Stop the reaction by adding a quenching solution (e.g., ice-cold buffer or organic solvent).
 - Extract the steroids from the aqueous phase using ethyl acetate.
- Quantification:
 - Evaporate the organic solvent and reconstitute the steroid residue.

- Separate [3H]-cortisone and the product, [3H]-cortisol, using HPLC with a radiodetector.
- Alternatively, use a scintillation counter to measure the total radioactivity in the aqueous and organic phases after a differential extraction step.
- Data Analysis:
 - Calculate the percentage conversion of [3H]-cortisone to [3H]-cortisol.
 - Compare the conversion rates between vehicle-treated and **AZD8329**-treated groups to determine the extent of enzyme inhibition.



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